

A Comprehensive Technical Guide to 4,5-dibromo-2-isopropyl-1H-imidazole

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Compound of Interest

Compound Name: 4,5-dibromo-2-isopropyl-1H-imidazole

Cat. No.: B1323329

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This technical guide provides an in-depth overview of **4,5-dibromo-2-isopropyl-1H-imidazole**, a specialized brominated imidazole derivative. The document is intended for researchers, scientists, and professionals in the field of drug development and materials science, offering detailed information on its identifiers, chemical properties, synthesis, and applications.

Identifiers and Chemical Properties

4,5-dibromo-2-isopropyl-1H-imidazole is a high-purity chemical building block used in advanced research and development.^[1] Its key identifiers and properties are summarized in the table below for easy reference.

Identifier	Value
CAS Number	885266-63-7 ^{[1][2]}
IUPAC Name	4,5-dibromo-2-propan-2-yl-1H-imidazole ^[1]
Synonyms	4,5-Dibromo-2-isopropylimidazole ^[2]
Molecular Formula	C ₆ H ₈ Br ₂ N ₂ ^{[1][2]}
Molecular Weight	267.95 g/mol ^[1]
InChI Key	FRIKRFHXGZYYIL-UHFFFAOYSA-N ^[1]

Synthesis and Experimental Protocols

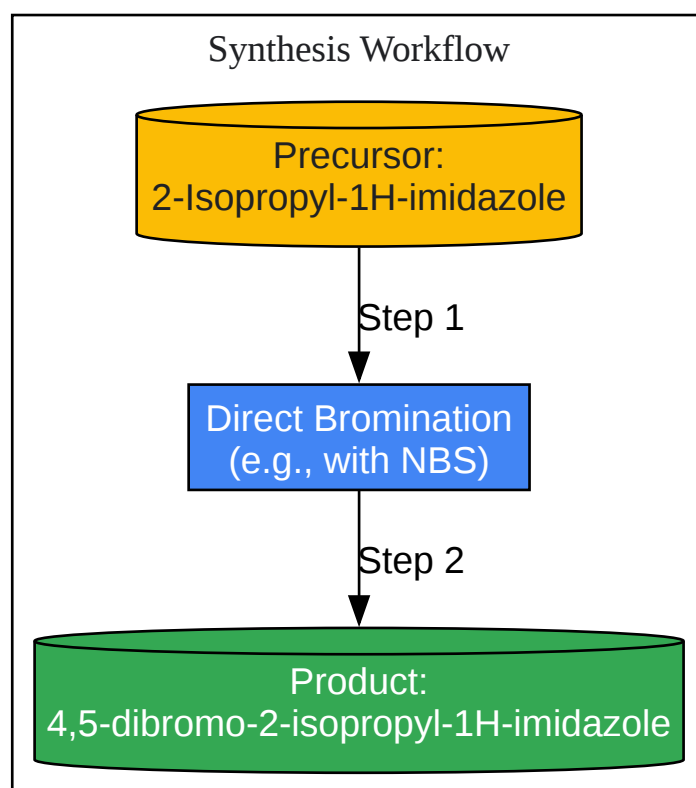
The primary route for synthesizing **4,5-dibromo-2-isopropyl-1H-imidazole** involves the direct halogenation of its precursor, 2-isopropyl-1H-imidazole.^[1] This method leverages the electron-rich nature of the imidazole ring, which makes the C4 and C5 positions susceptible to electrophilic attack by brominating agents.^[1]

A common strategy for the dibromination of a 2-substituted imidazole involves the use of a brominating agent such as N-bromosuccinimide (NBS).^[1]

General Procedure:

- The precursor, 2-isopropyl-1H-imidazole, is dissolved in a suitable solvent.
- A brominating agent, such as N-bromosuccinimide (NBS), is added to the solution. The reaction conditions, including temperature and the choice of solvent, are optimized to ensure high yield of the desired 4,5-dibromo derivative.^[1]
- The reaction progress is monitored using appropriate analytical techniques.
- Upon completion, the product is isolated and purified.

The regioselectivity of this reaction is influenced by both electronic and steric factors, with the C4 and C5 positions being the primary targets for electrophilic attack on the imidazole ring.^[1]



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A simplified workflow for the synthesis of **4,5-dibromo-2-isopropyl-1H-imidazole**.

Chemical Reactivity and Applications

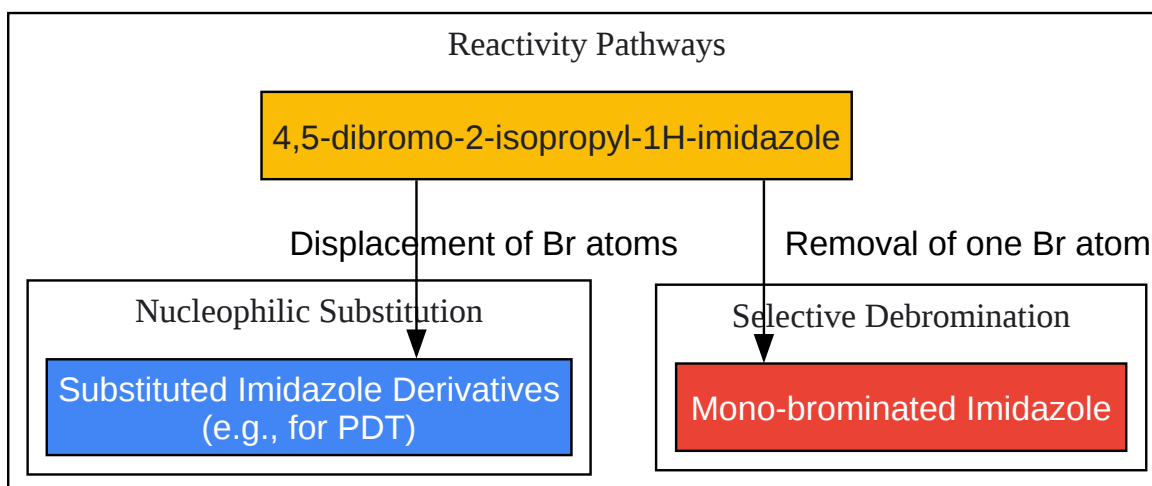
4,5-dibromo-2-isopropyl-1H-imidazole is a versatile scaffold with significant potential in medicinal chemistry and materials science.^[1]

A core application of this compound is as a precursor in the synthesis of novel photosensitizers for Photodynamic Therapy (PDT).^[1] The presence of bromine atoms on the imidazole ring can enhance a molecule's ability to generate singlet oxygen, a highly reactive species crucial for the efficacy of PDT.^[1] This mechanism is also fundamental to Antimicrobial Photodynamic Therapy (aPDT), a promising treatment against a broad spectrum of pathogens without inducing drug resistance.^[1]

The bromine atoms at the C4 and C5 positions are key to the compound's reactivity, allowing for further functionalization.

Nucleophilic Substitution: The bromine atoms can be displaced by a variety of nucleophiles, such as alkoxides, thiolates, and amines.[1] This allows for the introduction of diverse functional groups to the imidazole core. The C5-bromo substituent is generally more readily displaced than the C4-bromo substituent due to the higher electrophilicity of the C5 position in N-unsubstituted imidazoles.[1]

Selective Debromination: It is possible to selectively remove one of the bromine atoms to yield a mono-brominated product. The use of Grignard reagents, such as isopropyl magnesium chloride, has been shown to be effective for selective debromination in analogous systems through a halogen-metal exchange mechanism.[1] This high degree of selectivity is crucial for creating specific building blocks for further synthesis.[1]



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References

- 1. 4,5-Dibromo-2-isopropyl-1H-imidazole|High-Purity [benchchem.com]

- 2. calpaclab.com [calpaclab.com]
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